

postemergence weed control soybean cloransulam-methyl

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Compound Focus: Cloransulam-Methyl

CAS No.: 147150-35-4

Cat. No.: S524048

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Herbicide Profile and Efficacy

Cloransulam-methyl is a systemic sulfonanilide and triazolopyrimidine herbicide that inhibits the acetolactate synthase (ALS) enzyme, a key site in the biosynthesis of branched-chain amino acids [1]. It is typically formulated as water-dispersible granules and is selective for soybeans [1].

The table below summarizes key performance data from a field study and a recent resistance investigation:

Table 1: Efficacy and Weed Control Spectrum of Cloransulam-methyl

Aspect	Findings	Source/Context
General Efficacy	Effective postemergence control of broadleaf weeds in soybean (cv. Doko) [2].	Field experiment on a "Cerrado" oxisol [2].
Specifically Controlled Weeds	Controlled <i>Acanthospermum hispidum</i> and <i>Blainvillea latifolia</i> efficiently. In a tank mix with lactofen, it also controlled <i>Nicandra physaloides</i> [2].	Same field experiment; doses of 20, 30, and 40 g/ha [2].
Weeds on Control Spectrum	Cocklebur, Horseweed, Lambsquarters, Mallow, Pigweed, Morning glory, Ragweed, Velvetleaf, Waterhemp [1].	Pesticide Properties Database [1].

Aspect	Findings	Source/Context
Resistance Observation	Two common lambsquarters populations from China with multiple resistance to other ALS-inhibitors (thifensulfuron-methyl) and a PSII-inhibitor (bentazone) showed no detectable resistance to cloransulam-methyl [3].	Laboratory dose-response and cross-resistance study [3].

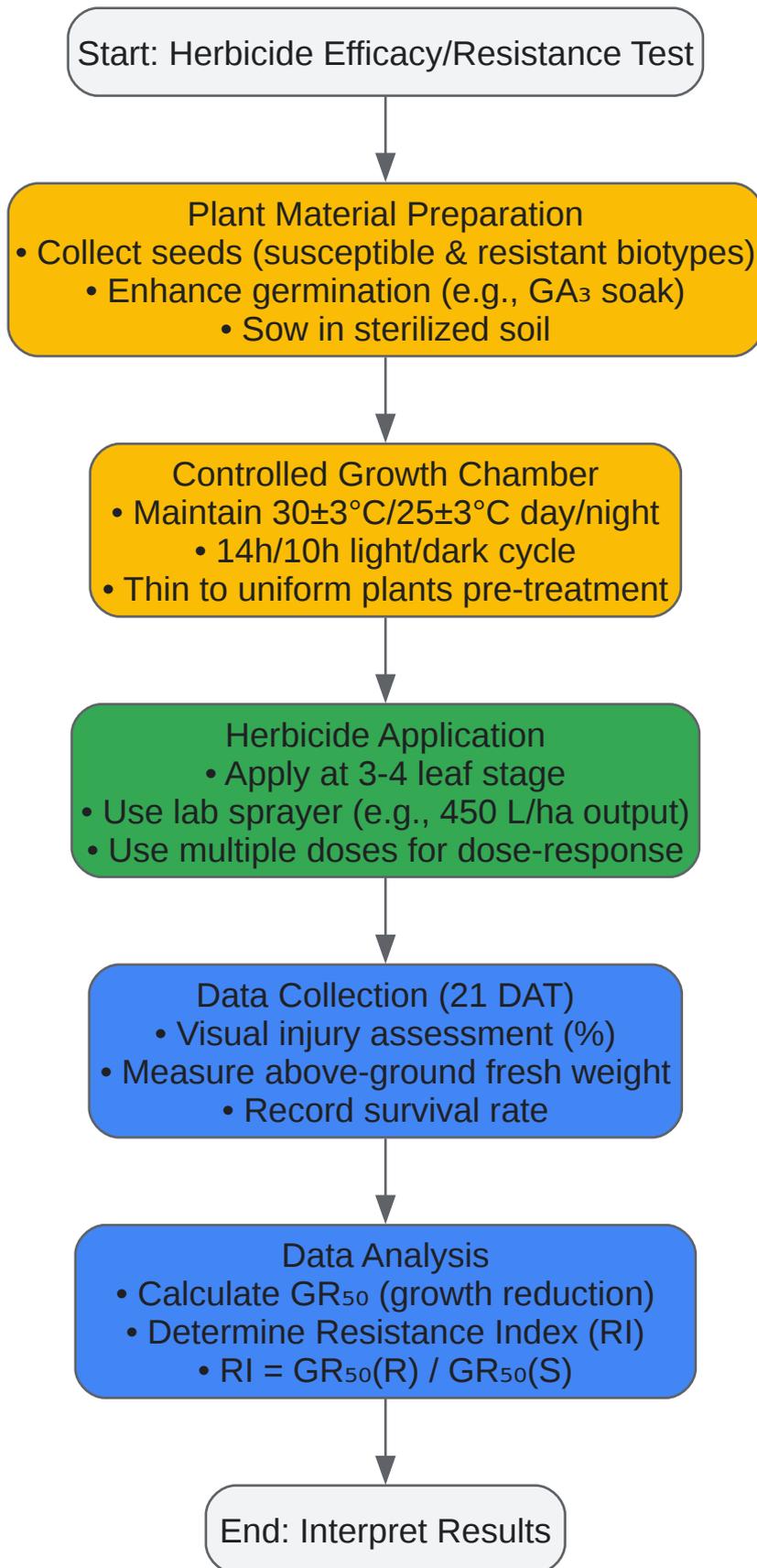
Application Protocol and Integration

For effective use, **cloransulam-methyl** must be integrated into a broader weed management strategy. It is available as a standalone active ingredient or in premixes like Tendovo (with S-metolachlor and metribuzin) for pre-emergence applications [4].

Table 2: Application Guidelines for Cloransulam-methyl in Soybean

Parameter	Recommendation
Application Type	Postemergence (POST) [2] [1] [5].
Typical Use Rate	20 to 40 grams of active ingredient per hectare (g ai/ha) [2].
Application Timing	Weeds should be actively growing and in the 2- to 4-leaf stage or 2-3 inches tall [6]. Apply to soybeans up to the R1 growth stage [4] [5].
Tank Mix Partners	Often tank-mixed with other herbicides to broaden the control spectrum or manage resistance (e.g., lactofen) [2]. It is also listed as a mixing partner for flumioxazin in pre-emergent programs [5].
Key Consideration	Overlapping residual herbicides are critical to prevent weed escape, especially with the prevalence of herbicide-resistant weeds [6].

The following workflow outlines a standard experimental protocol for evaluating **cloransulam-methyl** efficacy and resistance in a greenhouse setting, based on methodologies from recent research.



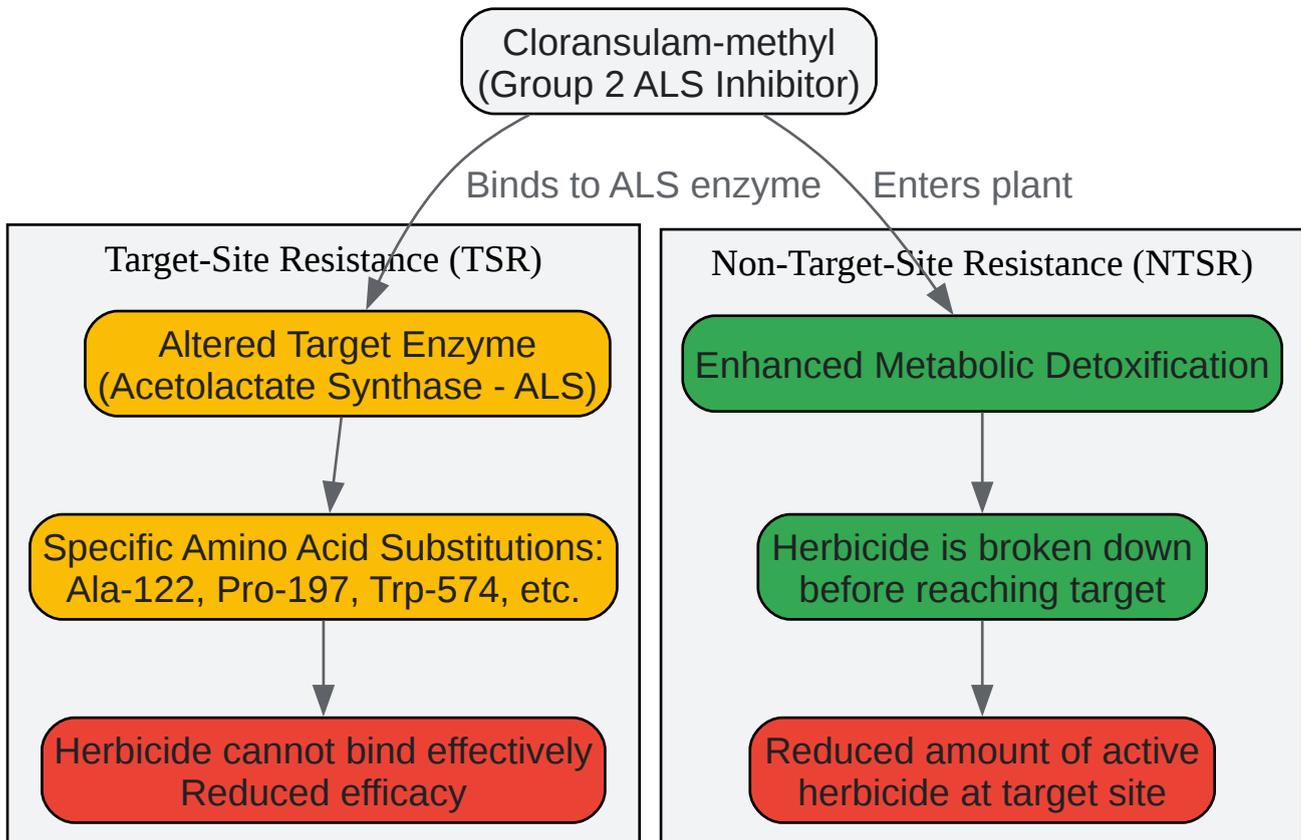
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Resistance Management and Environmental Considerations

Herbicide resistance is a major challenge in modern agriculture. While **cloransulam-methyl** remains effective against some resistant biotypes [3], over-reliance on any single site of action increases selection pressure for resistance.

- **Resistance Status:** Palmer amaranth populations in Brazil have been confirmed with multiple resistance to Group 2 (ALS-inhibitors, including **cloransulam-methyl**) and Group 9 (glyphosate) herbicides [7]. This underscores the critical need for proactive resistance management.
- **Complexity of Resistance:** Resistance patterns within a single HRAC group can be complex. Cross-resistance is not always uniform across all chemistries within Group 2 and can be influenced by specific amino acid substitutions in the ALS enzyme and other non-target-site mechanisms [8] [3].
- **Management Strategy:** The cornerstone of resistance management is diversifying the sites of action used. This involves:
 - **Rotating Herbicides:** Using herbicides from different HRAC groups in consecutive seasons.
 - **Tank-Mixing:** Applying effective herbicides with multiple, complementary sites of action simultaneously [4] [9].
 - **Incorporating Non-Chemical Tactics:** Combining chemical control with cultural practices (narrow rows, cover crops) and mechanical practices (cultivation) to reduce weed pressure [6].

The diagram below illustrates the two primary mechanisms by which weeds evolve resistance to ALS-inhibitors like **cloransulam-methyl**.



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Environmental and Safety Profile

Researchers should be aware of the compound's environmental fate and toxicity.

- **Environmental Fate:** **Cloransulam-methyl** has moderate aqueous solubility and is considered non-volatile. It can be mobile in the environment and has the potential to leach to groundwater. It is generally non-persistent in soil, with field dissipation half-lives (DT_{50}) around 10 days [1].
- **Toxicity:** It has a low mammalian toxicity but is a skin and eye irritant. Ecotoxicologically, it has a low level of toxicity to birds and aquatic invertebrates but is more toxic to fish, aquatic plants, algae, and honeybees [1].

Key Takeaways for Researchers

- **Cloransulam-methyl** is a valuable tool for postemergence control of key broadleaf weeds in soybeans.

- It demonstrates efficacy against some weed biotypes resistant to other ALS inhibitors, highlighting the nuance in cross-resistance patterns.
- Its successful and sustainable use is dependent on integration into a diversified weed management program that includes multiple herbicide sites of action and cultural practices to mitigate resistance development.
- Always consult and follow local product labels for specific application rates, timing, and safety precautions.

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To cite this document: Smolecule. [postemergence weed control soybean cloransulam-methyl].

Smolecule, [2026]. [Online PDF]. Available at:

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